

Introduction: The Role of 2-Ethoxybenzhydrazide in Modern Synthesis

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Compound of Interest

Compound Name: **2-Ethoxybenzhydrazide**

Cat. No.: **B1580646**

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2-Ethoxybenzhydrazide (CAS No. 21018-13-3) is a substituted benzohydrazide derivative that serves as a pivotal building block in synthetic organic chemistry.^{[1][2][3]} Its structure, featuring a reactive hydrazide moiety (-CONHNH₂) and an ethoxy group on the benzene ring, makes it a versatile precursor for the synthesis of a wide array of heterocyclic compounds. In the context of drug development, benzohydrazide scaffolds are of significant interest due to their prevalence in molecules exhibiting a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, anticancer, and anticonvulsant properties.^{[4][5][6]}

The integrity of any research and development program hinges on the quality of its starting materials. For a precursor like **2-Ethoxybenzhydrazide**, impurities or batch-to-batch variability can drastically affect reaction yields, introduce downstream purification challenges, and compromise the biological activity and safety profile of the final target molecules. Therefore, a thorough understanding of the commercial supplier landscape and a rigorous approach to material qualification are paramount for researchers, scientists, and drug development professionals. This guide provides a technical framework for navigating the sourcing, qualification, and handling of **2-Ethoxybenzhydrazide**.

The Commercial Supplier Landscape: A Comparative Analysis

The procurement of **2-Ethoxybenzhydrazide** is facilitated by a global network of chemical suppliers, ranging from large, multinational corporations to specialized niche providers. The choice of supplier is typically dictated by the required scale (milligrams for initial screening vs.

kilograms for scale-up), purity specifications, and the level of documentation needed to support regulatory filings.

Table 1: Comparative Overview of Prominent **2-Ethoxybenzhydrazide** Suppliers

Supplier Category	Representative Companies	Typical Purity	Scale of Supply	Key Strengths & Considerations
Major Global Distributors	Sigma-Aldrich (Merck), TCI Chemicals, Alfa Aesar (Thermo Fisher)	≥97-98%	mg to kg	Strengths: Extensive quality control, readily available Certificates of Analysis (CoA) and Safety Data Sheets (SDS), robust global logistics. Ideal for academic research and early-stage development where reliability and documentation are key.
Building Block Specialists	Key Organics, Combi-Blocks, Enamine	>95%	mg to multi-gram	Strengths: Focus on molecules for drug discovery, often provide large libraries of related analogs. Well-suited for medicinal chemistry programs exploring structure-activity relationships (SAR).

				Strengths:
				Excellent for identifying a wide range of potential suppliers and comparing list prices. [1]
Online	ChemicalBook,			Considerations:
Marketplaces & Aggregators	PubChem, MolPort	Varies by Lister	Varies by Lister	Quality and documentation are dependent on the ultimate manufacturer. Due diligence is required to vet the direct supplier.
				Strengths: Ability to produce material to specific purity requirements and provide process documentation for regulatory filings (e.g., IND, NDA). Essential for later-stage drug development.
Custom Synthesis & Scale-Up	Various Contract Research Organizations (CROs) and Contract Manufacturing Organizations (CMOs)	To Specification	kg to metric ton	

Scientific Integrity: Quality Control & Material Qualification

Sourcing is only the first step; verification is the cornerstone of scientific integrity. A supplier's claims must be independently validated before incorporating the material into critical experiments.

Deconstructing the Certificate of Analysis (CoA)

The CoA is the primary document attesting to a specific batch's quality. Researchers must critically evaluate the following:

- Identity Confirmation: The CoA should confirm the structure using methods like ^1H NMR, ^{13}C NMR, and Mass Spectrometry (MS). The data should be consistent with the known structure of **2-Ethoxybenzhydrazide**.
- Purity Assessment: Purity is typically determined by HPLC or GC. For most synthetic applications, a purity of $\geq 98\%$ is advisable. The chromatogram should show a single major peak with minimal impurities.
- Physical Properties: Parameters like melting point (literature: 62-64°C) and appearance (white to off-white solid) serve as quick, albeit preliminary, indicators of purity.[\[1\]](#)

Experimental Protocol: In-House Purity Verification via RP-HPLC

This protocol provides a standard method for verifying the purity of a purchased **2-Ethoxybenzhydrazide** sample.

Objective: To confirm the purity stated on the supplier's CoA using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

Materials:

- **2-Ethoxybenzhydrazide** sample
- HPLC-grade Acetonitrile (ACN)
- HPLC-grade water (H_2O)
- Trifluoroacetic acid (TFA) or Formic acid

- C18 HPLC column (e.g., 4.6 x 250 mm, 5 μ m)
- HPLC system with UV detector

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in H₂O
 - Mobile Phase B: 0.1% TFA in ACN
- Sample Preparation: Prepare a 1 mg/mL stock solution of **2-Ethoxybenzhydrazide** in a 50:50 ACN/H₂O mixture. Dilute to a working concentration of ~0.2 mg/mL with the same solvent.
- HPLC Method:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection: UV at 254 nm
 - Gradient Program:
 - 0-2 min: 10% B
 - 2-17 min: 10% to 90% B
 - 17-20 min: 90% B
 - 20-22 min: 90% to 10% B
 - 22-25 min: 10% B (re-equilibration)
- Data Analysis: Integrate all peaks in the chromatogram. Calculate purity as the area of the main peak divided by the total area of all peaks, expressed as a percentage. Compare this result with the value reported on the CoA.

Visualization: The Material Qualification Workflow

A systematic workflow ensures that all incoming materials are properly vetted before use.

Caption: A logical workflow for the qualification of critical starting materials like **2-Ethoxybenzhydrazide**.

Safe Handling and Storage Protocols

Hydrazide compounds require careful handling to ensure personnel safety and maintain chemical stability.

- Personal Protective Equipment (PPE): Always handle **2-Ethoxybenzhydrazide** in a certified chemical fume hood.^[7] Standard PPE, including a lab coat, nitrile gloves, and ANSI-rated safety goggles, is mandatory.^[7]
- Storage: Store the compound in a tightly sealed container to prevent moisture absorption.^[8] ^[9] Keep it in a cool, dry, and well-ventilated area away from strong oxidizing agents, acids, and bases.^[7]^[10] Long-term storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent oxidative degradation.
- Spill & Waste Management: In case of a spill, evacuate the area and prevent dust formation. Collect the spilled material using appropriate methods and dispose of it as hazardous chemical waste according to institutional and local regulations.^[7]
- Toxicity: **2-Ethoxybenzhydrazide** is classified as a warning-level hazard, causing skin irritation, serious eye irritation, and potential respiratory irritation.^[3] Always consult the supplier's Safety Data Sheet (SDS) for comprehensive hazard and first-aid information before handling.

Conclusion

The successful integration of **2-Ethoxybenzhydrazide** into research and drug development pipelines is critically dependent on diligent sourcing and rigorous quality control. By partnering with reputable suppliers, critically evaluating their documentation, and implementing a robust in-house verification program, scientists can ensure the reliability and reproducibility of their results. Safe handling and storage practices are not merely procedural formalities but essential

components of responsible chemical research. This guide serves as a technical resource to empower researchers to make informed decisions, thereby upholding the principles of scientific integrity and safety in their pursuit of novel discoveries.

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- To cite this document: BenchChem. [Introduction: The Role of 2-Ethoxybenzhydrazide in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580646#commercial-suppliers-of-2-ethoxybenzhydrazide>]

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